

Personal protective equipment for handling Lanierone

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Compound of Interest

Compound Name: *Lanierone*

Cat. No.: *B1212538*

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Essential Safety and Handling Guide for Lanierone

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for handling **Lanierone** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Physical and Chemical Properties of Lanierone

Lanierone is a white to off-white crystalline solid.^[1] Understanding its physical and chemical properties is crucial for safe handling and storage.

Property	Value
Appearance	White to off white crystal[1]
Odor	Hay-like[2]
Melting Point	57°C[1]
Initial Boiling Point	~275°C (estimated)[1]
Flash Point	117°C[1]
Solubility	Insoluble in water. Soluble in alcohol, acetone, ether, and petroleum ether.[1]
Chemical Formula	C9H12O2[2]
Molar Mass	152.193 g·mol ⁻¹ [2]

Hazard Identification and First Aid

Lanierone is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][2] Adherence to safety protocols is mandatory to prevent exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air. Seek medical attention if irritation continues.[1]
Skin Contact	Wash the affected area thoroughly with soap and warm water. If irritation persists, seek medical attention.[1]
Eye Contact	Immediately flush eyes with water or saline solution for at least 15 minutes and seek medical attention.[1]
Ingestion	If ingested, give water or milk to dilute. Do not induce vomiting. Seek medical attention if large quantities are ingested.[1]

Personal Protective Equipment (PPE) for Handling Lanierone

The use of appropriate PPE is the most critical line of defense against exposure to **Lanierone**. The following table outlines the recommended PPE.

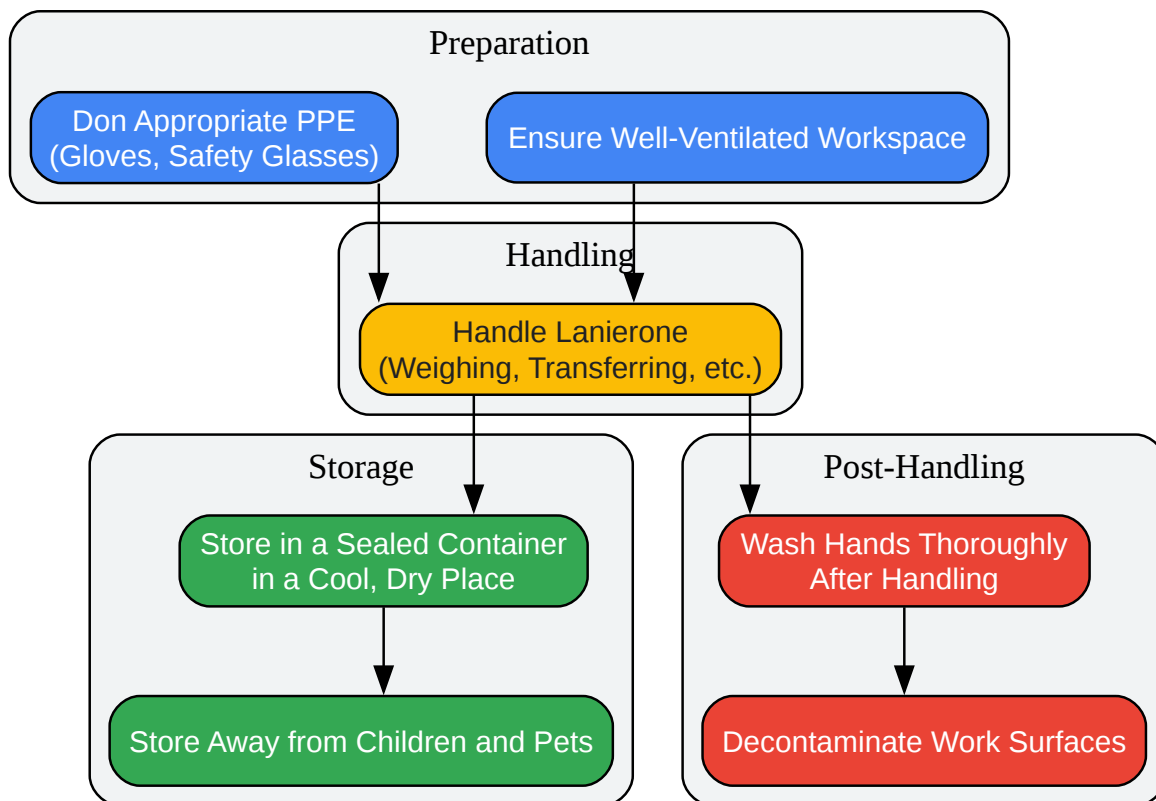
PPE Category	Specification	Rationale
Hand Protection	Organic-resistant gloves (e.g., latex or vinyl).[1]	To prevent skin contact and irritation.[1]
Eye/Face Protection	Safety glasses.[1]	To protect against eye irritation from splashes or airborne particles.[1]
Respiratory Protection	Work in a well-ventilated area.[1]	To minimize the risk of respiratory tract irritation.[1]
Body Protection	Standard laboratory coat.	To prevent contamination of personal clothing.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and environmental protection.

Handling and Storage Workflow

The following diagram outlines the standard operating procedure for handling and storing **Lanierone**.



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***Lanierone** Handling and Storage Workflow*

Accidental Release and Disposal Procedures

In the event of a spill or for routine disposal, follow these steps:

Accidental Release Measures:

- If the container is punctured or leaking, the use of latex or vinyl gloves is recommended.^[1]
- Absorb any liquid leaks with an inert material such as vermiculite or a spill kit.^[1]
- After absorption, wash the area with soap and water.^[1]

Disposal Plan:

- **Lanierone**, when contained within its original sealed plastic release device, can be disposed of in domestic garbage.[1]
- If the substance has been used in experimental protocols, it should be disposed of as non-hazardous waste in residential garbage, unless mixed with other hazardous materials.[1] Always consult local regulations for chemical waste disposal.

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References

- 1. semiochemical.com [semiochemical.com]
- 2. Lanierone - Wikipedia [en.wikipedia.org]
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